

An In-depth Technical Guide to the Molecular Weight of Cycloundecane

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Compound of Interest

Compound Name: **Cycloundecane**

Cat. No.: **B11939692**

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Abstract

This technical guide provides a comprehensive overview of the molecular weight of **cycloundecane** ($C_{11}H_{22}$), a saturated cyclic alkane. It details the theoretical and experimental determination of this fundamental chemical property. This document outlines modern and classical analytical techniques, including mass spectrometry and colligative property measurements, offering detailed experimental protocols. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, logical workflows for molecular weight determination are visualized using Graphviz diagrams to facilitate a deeper understanding of the processes involved.

Introduction to Cycloundecane

Cycloundecane is a cyclic organic compound with the chemical formula $C_{11}H_{22}$.^[1]^[2] As a cycloalkane, it consists of eleven carbon atoms joined in a ring, with each carbon atom saturated with hydrogen atoms. Understanding its molecular weight is crucial for its identification, characterization, and application in various fields of chemical research and development.

Physicochemical Properties of Cycloundecane

A summary of the key physicochemical properties of **cycloundecane** is provided in the table below. These properties are essential for designing and interpreting experimental procedures for molecular weight determination.

Property	Value	Unit	Reference
Molecular Formula	C ₁₁ H ₂₂	-	[1] [2]
Molecular Weight	154.29	g/mol	[1] [3]
Monoisotopic Mass	154.172150702	Da	[3]
Melting Point	-7.3	°C	[4]
Boiling Point	218.4	°C (at 760 mmHg)	[4]
Density	0.79	g/cm ³	[4]
Flash Point	73.7	°C	[4]
Kovats Retention Index (Standard non-polar)	1225.4, 1292	-	[3]

Theoretical Molecular Weight Calculation

The molecular weight of a compound can be calculated by summing the atomic weights of its constituent atoms. For **cycloundecane** (C₁₁H₂₂), the calculation is as follows:

- Atomic weight of Carbon (C): ~12.011 amu
- Atomic weight of Hydrogen (H): ~1.008 amu

$$\text{Molecular Weight} = (11 \times \text{Atomic weight of C}) + (22 \times \text{Atomic weight of H})$$
$$\text{Molecular Weight} = (11 \times 12.011) + (22 \times 1.008) = 132.121 + 22.176 = 154.297 \text{ g/mol}$$

This theoretical value is in close agreement with the experimentally determined values.

Experimental Determination of Molecular Weight

Several experimental techniques can be employed to determine the molecular weight of an unknown compound. The choice of method depends on the physical state and properties of the substance.

Mass Spectrometry

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound with high accuracy and sensitivity. For a volatile and thermally stable compound like **cycloundecane**, Gas Chromatography-Mass Spectrometry (GC-MS) is the method of choice.

[1][5]

- Sample Preparation: A dilute solution of **cycloundecane** is prepared in a volatile organic solvent (e.g., hexane).
- Injection: A small volume (typically 1 μ L) of the sample solution is injected into the gas chromatograph. The high temperature of the injection port vaporizes the sample.
- Chromatographic Separation: The vaporized sample is carried by an inert carrier gas (e.g., helium) through a capillary column. The separation of components is based on their boiling points and interactions with the stationary phase of the column.
- Ionization: As the separated components elute from the column, they enter the mass spectrometer's ion source. Electron Impact (EI) is a common ionization technique where high-energy electrons bombard the molecules, leading to the formation of a molecular ion (M^+) and fragment ions.[6] For alkanes, the molecular ion peak can sometimes be of low abundance.[7]
- Mass Analysis: The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: A detector records the abundance of each ion at a specific m/z ratio. The resulting mass spectrum shows the relative abundance of various ions. The peak with the highest m/z value often corresponds to the molecular ion, from which the molecular weight is determined.

The primary output of a GC-MS experiment is a chromatogram and a mass spectrum. The mass spectrum of **cycloundecane** will show a molecular ion peak at an m/z value corresponding to its molecular weight (~154.3).

Ion	m/z	Description
Molecular Ion (M ⁺)	~154.3	Represents the intact cycloundecane molecule with one electron removed.
Fragment Ions	< 154.3	Result from the fragmentation of the molecular ion. The fragmentation pattern is characteristic of the compound's structure.

Colligative Properties Method: Freezing Point Depression

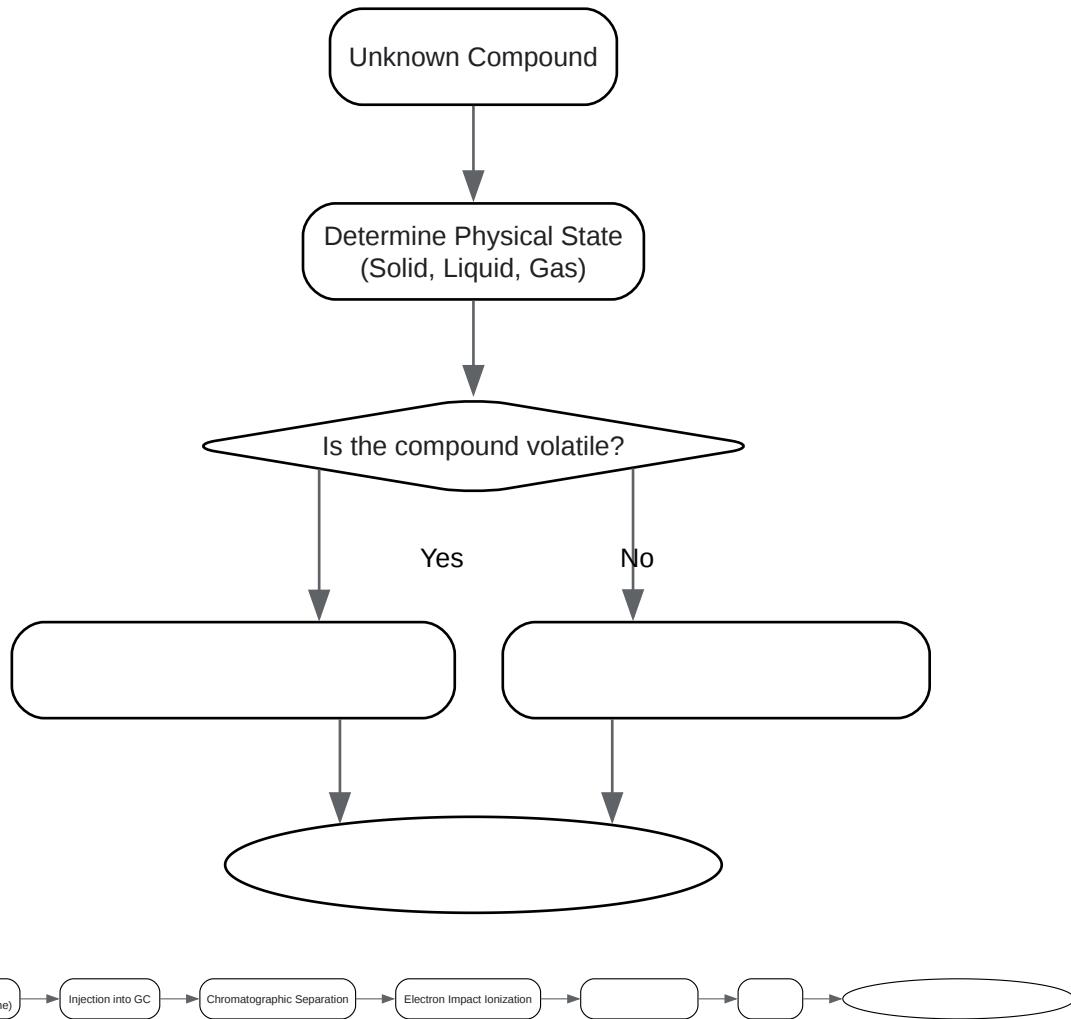
For non-volatile solutes, colligative properties such as freezing point depression can be used to determine the molecular weight.[8]

- Solvent Freezing Point: The freezing point of a pure solvent (e.g., benzene or cyclohexane) is accurately measured.
- Solution Preparation: A known mass of **cycloundecane** is dissolved in a known mass of the solvent.
- Solution Freezing Point: The freezing point of the resulting solution is measured. The freezing point of the solution will be lower than that of the pure solvent.
- Calculation: The depression in freezing point (ΔT_f) is used to calculate the molality (m) of the solution using the formula: $\Delta T_f = K_f \times m$ where K_f is the cryoscopic constant of the solvent.
- From the molality, the number of moles of the solute (**cycloundecane**) is determined, and subsequently, the molecular weight is calculated by dividing the mass of the solute by the number of moles.

Visualizations

Logical Workflow for Molecular Weight Determination

The following diagram illustrates the general workflow for determining the molecular weight of an unknown compound.



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